

Technical Guide: Physicochemical Properties of m-Chlorobenzenesulfonyl Chloride

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Compound of Interest

Compound Name: *m*-Chlorobenzenesulfonyl chloride

Cat. No.: B8487862

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Dissemination Level: For research, scientific, and drug development professionals.

Abstract: This document provides a comprehensive overview of the available data regarding the physical state and solubility of **m-Chlorobenzenesulfonyl chloride**. Due to the limited availability of specific experimental data for this compound, this guide leverages information from analogous compounds, namely benzenesulfonyl chloride and 4-chlorobenzenesulfonyl chloride, to provide a robust predictive framework. Standardized experimental protocols for determining these physicochemical properties are also detailed to aid researchers in generating precise data.

Introduction

m-Chlorobenzenesulfonyl chloride is an organosulfur compound of interest in organic synthesis and drug development due to the reactive nature of the sulfonyl chloride functional group. This group serves as a versatile handle for the introduction of sulfur-containing moieties into complex molecules. A thorough understanding of its physical state and solubility is paramount for its effective handling, storage, and application in synthetic protocols. This guide aims to consolidate the available information and provide standardized methodologies for its characterization.

Important Note: There is a significant lack of publicly available, peer-reviewed data specifically for **m-Chlorobenzenesulfonyl chloride**. The information presented herein is largely based on data from the closely related analogues: benzenesulfonyl chloride and 4-chlorobenzenesulfonyl

chloride. Researchers should treat this information as a predictive guide and are encouraged to determine the properties of **m-Chlorobenzenesulfenyl chloride** experimentally.

Physical State

The physical state of a compound at ambient temperature is a critical parameter for its handling and storage. Based on data from analogous compounds, **m-Chlorobenzenesulfenyl chloride** is predicted to be a liquid at room temperature.

Table 1: Physical Properties of **m-Chlorobenzenesulfenyl Chloride** and Analogous Compounds

Compound	CAS Number	Molecular Formula	Predicted/Reported Physical State	Melting Point (°C)	Boiling Point (°C)
m-Chlorobenzenesulfenyl chloride	Not Found	C ₆ H ₄ Cl ₂ S	Predicted: Liquid	Data not available	Data not available
Benzenesulfenyl chloride	931-59-9	C ₆ H ₅ ClS	Dark red liquid	Data not available	73-75 @ 1.2 kPa
4-Chlorobenzenesulfonyl chloride	98-60-2	C ₆ H ₄ Cl ₂ O ₂ S	White to light yellow crystalline solid	50-52	141 @ 15 mmHg

Note: 4-Chlorobenzenesulfonyl chloride is a sulfonyl chloride, not a sulfenyl chloride, and is expected to have different physical properties due to the higher oxidation state of sulfur. It is included for comparative purposes.

Solubility Profile

The solubility of a reagent is a crucial factor in designing synthetic reactions, enabling the selection of appropriate solvent systems for optimal reactivity and yield. Qualitative solubility

data for benzenesulfenyl chloride suggests that **m-Chlorobenzenesulfenyl chloride** will be soluble in a range of common organic solvents and insoluble in water.

Table 2: Qualitative Solubility of Benzenesulfenyl Chloride

Solvent	Solubility
Pentane	Soluble
Benzene	Soluble
Acetone	Soluble
Chloroform (CHCl ₃)	Soluble
Dichloromethane (CH ₂ Cl ₂)	Soluble
Carbon Tetrachloride (CCl ₄)	Soluble
Water	Insoluble

It is anticipated that **m-Chlorobenzenesulfenyl chloride** will exhibit a similar solubility profile. The presence of the chloro- substituent on the benzene ring is unlikely to dramatically alter its solubility in these common organic solvents.

Experimental Protocols

For researchers requiring precise data for **m-Chlorobenzenesulfenyl chloride**, the following general experimental protocols are recommended. These are based on standard laboratory techniques for the characterization of organic compounds.

Determination of Physical State at Ambient Temperature

Objective: To visually determine the physical state (solid or liquid) of the compound at a controlled ambient temperature (e.g., 20-25 °C).

Methodology:

- Place a small, representative sample (approximately 0.1 g) of the purified compound onto a clean, dry watch glass.

- Observe the sample in a well-lit area at a controlled ambient temperature.
- Record the physical state (e.g., crystalline solid, amorphous solid, mobile liquid, viscous liquid) and appearance (e.g., color, clarity).
- If the substance is a solid, proceed to melting point determination. If it is a liquid, proceed to boiling point determination.

Determination of Boiling Point (for Liquids)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. The Thiele tube method is suitable for small sample volumes.

Methodology:

- Seal one end of a capillary tube using a flame.
- Attach a small test tube containing 0.5-1 mL of the liquid sample to a thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
- Place the sealed capillary tube (sealed end up) into the liquid in the test tube.
- Clamp the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil) such that the heat-transfer liquid is above the level of the sample.
- Gently heat the arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Cease heating when a steady stream of bubbles is observed.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube as the apparatus cools.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Qualitative Solubility

Objective: To determine the solubility of the compound in a range of solvents.

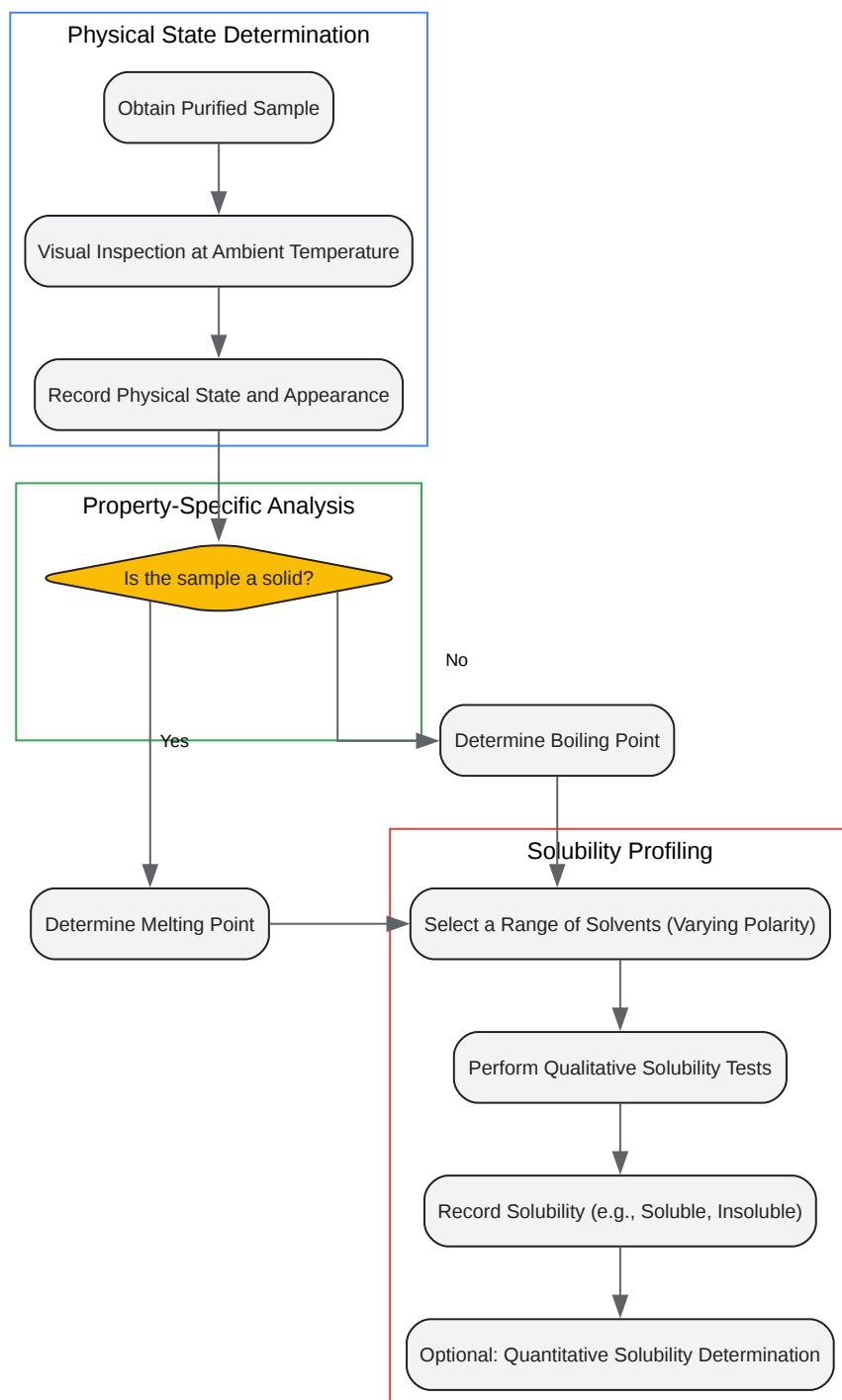
Methodology:

- Add approximately 0.1 mL of the liquid sample (or ~10 mg of a solid sample) to a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube in 0.2 mL increments, agitating the mixture after each addition.
- Observe the mixture for the formation of a single, clear phase (soluble) or the persistence of two distinct phases or a cloudy suspension (insoluble).
- Repeat the procedure for a range of solvents of varying polarity (e.g., water, ethanol, acetone, toluene, hexane).
- For compounds that are insoluble in a given solvent, the test can be repeated with gentle heating to assess temperature effects on solubility.

Workflow and Diagrams

The logical workflow for the characterization of the physical state and solubility of a novel or uncharacterized compound like **m-Chlorobenzenesulfenyl chloride** is presented below.

Workflow for Physicochemical Characterization

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Caption: A logical workflow for determining the physical state and solubility of a chemical compound.

Conclusion

While specific experimental data for **m-Chlorobenzenesulfonyl chloride** remains scarce, a reasonable prediction of its physical state and solubility can be made based on analogous compounds. It is anticipated to be a liquid at room temperature, soluble in common organic solvents, and insoluble in water. For applications in research and drug development, it is strongly recommended that these properties be determined experimentally using the standardized protocols outlined in this guide. This will ensure the safe and effective use of this versatile synthetic intermediate.

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